

# Essential Safety and Handling Protocols for Mifepristone-d3

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## Compound of Interest

Compound Name: Mifepristone-d3

Cat. No.: B15611157

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For researchers, scientists, and drug development professionals, ensuring safe handling of potent compounds like **Mifepristone-d3** is paramount. This document provides immediate and essential safety and logistical information, including detailed operational and disposal plans, to foster a secure laboratory environment.

## Physicochemical and Safety Data

**Mifepristone-d3**, a deuterated analog of Mifepristone, shares similar physicochemical properties and handling precautions with its parent compound. Due to its classification as a potent reproductive toxicant, stringent safety measures are required.<sup>[1]</sup> The following table summarizes key quantitative data for **Mifepristone-d3**.

Property	Value	Source
Chemical Formula	C <sub>29</sub> H <sub>32</sub> D <sub>3</sub> NO <sub>2</sub>	<sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	432.61 g/mol	<sup>[2]</sup> <sup>[4]</sup>
Occupational Exposure Limit (OEL)	No specific OEL has been established. <sup>[5]</sup> <sup>[6]</sup> <sup>[7]</sup> Handle as a potent compound with high containment.	<sup>[5]</sup> <sup>[6]</sup> <sup>[7]</sup>

# Experimental Protocol: Safe Handling of Mifepristone-d3

This protocol outlines the step-by-step procedure for safely handling **Mifepristone-d3**, from receipt to disposal, minimizing exposure risk.

## 1. Engineering Controls and Preparation:

- Ventilation: All handling of **Mifepristone-d3** powder should be conducted in a certified chemical fume hood or a containment device such as a glove box to avoid inhalation of dust. [\[7\]](#)
- Designated Area: Designate a specific area for handling **Mifepristone-d3** to prevent cross-contamination. This area should be clearly marked.

## 2. Personal Protective Equipment (PPE):

- Gloves: Wear two pairs of powder-free nitrile gloves that are changed regularly or immediately upon contamination. [\[8\]](#)
- Lab Coat/Gown: A disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is required. [\[8\]](#)
- Eye Protection: Use tightly fitting safety goggles or a face shield. [\[9\]](#)
- Respiratory Protection: If there is a risk of aerosol generation and engineering controls are insufficient, a NIOSH-approved respirator should be used. [\[5\]](#)

## 3. Weighing and Reconstitution:

- Weighing: If weighing the solid form, do so within a containment system on a tared weigh paper or in a disposable container.
- Reconstitution: If preparing a solution, add the solvent slowly to the powder to avoid aerosolization.

## 4. Post-Handling Procedures:

- Decontamination: Decontaminate all surfaces and equipment that have come into contact with **Mifepristone-d3**.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[9\]](#)

#### 5. Spill Management:

- Evacuation: Evacuate non-essential personnel from the area.
- Containment: For small spills, gently cover with an absorbent material to avoid raising dust. For larger spills, follow established emergency procedures.
- Cleanup: Wearing appropriate PPE, carefully collect the spilled material and place it in a sealed container for disposal.

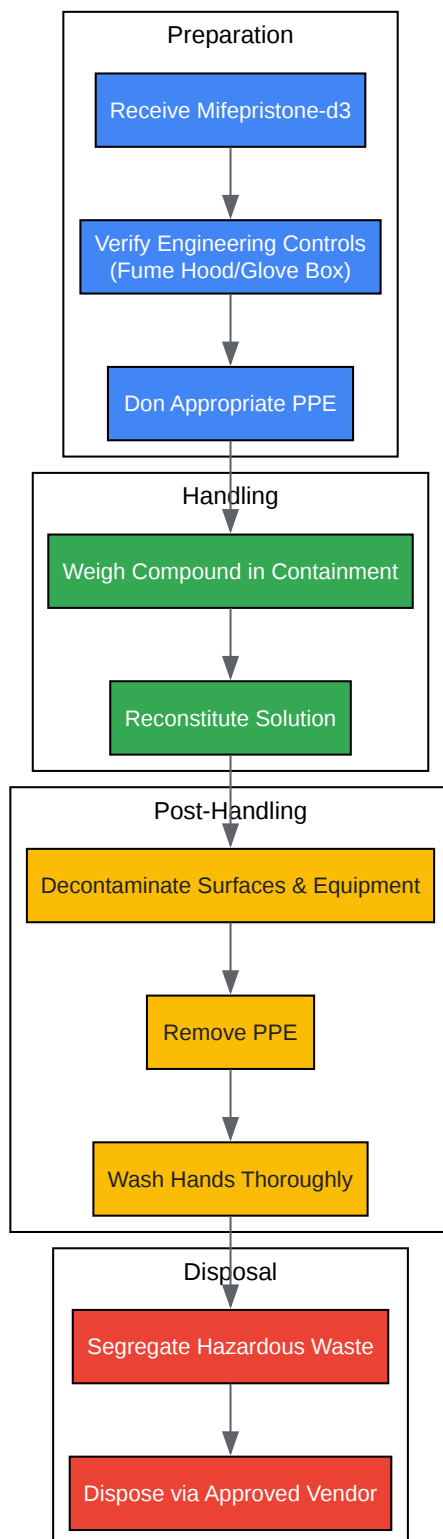
#### 6. Disposal:

- Waste Collection: All disposable materials that have come into contact with **Mifepristone-d3**, including gloves, gowns, and cleaning materials, must be collected in a clearly labeled, sealed hazardous waste container.
- Disposal Method: Dispose of the waste through an approved hazardous waste disposal service in accordance with local, state, and federal regulations.

## Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for the safe handling of **Mifepristone-d3** in a laboratory setting.

## Workflow for Safe Handling of Mifepristone-d3

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Caption: Logical workflow for the safe handling of **Mifepristone-d3**.

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## References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Mifepristone-d3 | CAS | LGC Standards [lgcstandards.com]
- 5. fishersci.com [fishersci.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. tribioscience.com [tribioscience.com]
- 8. Mifepristone-d3 [chemicalbook.com]
- 9. Mifepristone-d3 | C29H35NO2 | CID 46782374 - PubChem [pubchem.ncbi.nlm.nih.gov]
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